

Pharmacological Properties of Acanthoside B: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Acanthoside B is a lignan glycoside that has garnered interest in the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the current understanding of the pharmacological properties of **Acanthoside B**, with a focus on its neuroprotective, anti-inflammatory, and potential hepatoprotective and anti-cancer activities. The information presented herein is intended for researchers, scientists, and professionals involved in drug discovery and development.

Chemical and Physical Properties

Property	Value	Reference	
Molecular Formula	C28H36O13	INVALID-LINK	
Molecular Weight	580.6 g/mol	INVALID-LINK	
CAS Number	7374-79-0	INVALID-LINK	
Synonyms	Episyringaresinol 4'-O-beta-D- glucopyranoside, (-)- Syringaresinol-4-O-beta-D- glucopyranoside	INVALID-LINK	



Pharmacological Activities Neuroprotective Effects

Acanthoside B has demonstrated significant neuroprotective properties, particularly in models of amnesia and cognitive impairment.

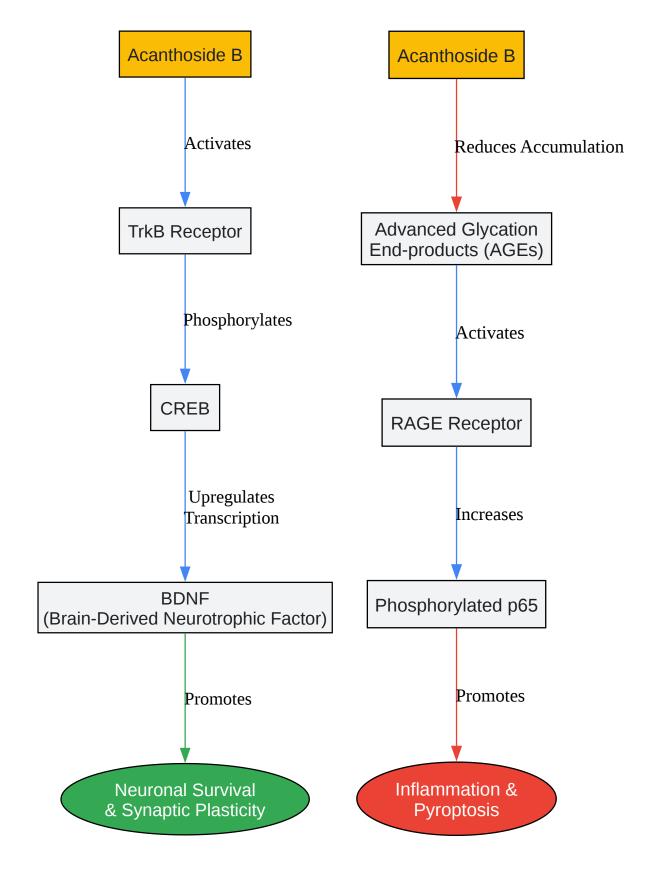
Quantitative Data: Neuroprotective and Associated Activities

Parameter	Model/Cell Line	Treatment	Result	Reference
Behavioral/Cogni tive Impairment	Scopolamine- induced amnesic mice	Oral administration of Acanthoside B	Dose-dependent repression of impairment	[1]
Nitric Oxide (NO) Production	LPS-stimulated BV-2 microglial cells	Acanthoside B	Dose-dependent inhibition	[1]
Acetylcholinester ase (AChE) Activity	In vitro	S7-L3-3 (identified as Acanthoside B)	Enhanced inhibitory activity	[1]

Signaling Pathway: TrkB/CREB/BDNF Pathway

Acanthoside B has been shown to activate the Tropomyosin receptor kinase B (TrkB)/cAMP response element-binding protein (CREB)/Brain-Derived Neurotrophic Factor (BDNF) signaling pathway, which is crucial for neuronal survival and synaptic plasticity.[2]





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References

- 1. Cognitive-enhancing and ameliorative effects of acanthoside B in a scopolamine-induced amnesic mouse model through regulation of oxidative/inflammatory/cholinergic systems and activation of the TrkB/CREB/BDNF pathway PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Pharmacological Properties of Acanthoside B: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2430466#pharmacological-properties-of-acanthoside-b]

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